

Technical Support Center: 2-Ethoxybenzoic Acid Solubility in Aqueous Solutions

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Compound of Interest

Compound Name: 2-Ethoxybenzoic acid

Cat. No.: B047042

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges related to the aqueous solubility of **2-Ethoxybenzoic acid**.

Frequently Asked Questions (FAQs)

Q1: What is the aqueous solubility of **2-Ethoxybenzoic acid**?

The aqueous solubility of **2-Ethoxybenzoic acid** is reported to be 7839 mg/L at 25°C.[1] It is also described as soluble in water in several other sources.[2][3]

Q2: What is the pKa of **2-Ethoxybenzoic acid** and how does it influence its solubility?

The pKa of **2-Ethoxybenzoic acid** is approximately 4.21 at 20°C.[3] As a weak acid, its solubility is highly pH-dependent. Below its pKa, the un-ionized, less soluble form predominates. Above the pKa, it exists as the more soluble ethoxybenzoate anion.

Q3: In which organic solvents is **2-Ethoxybenzoic acid** soluble?

2-Ethoxybenzoic acid is soluble in ethanol and ether.[4] One source specifies its solubility in 95% ethanol as 5%, resulting in a clear, colorless to yellow solution.

Q4: What are the key physicochemical properties of **2-Ethoxybenzoic acid**?

A summary of the key physicochemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₃	[4]
Molecular Weight	166.17 g/mol	
Melting Point	19.3-19.5 °C	
Boiling Point	174-176 °C at 15 mmHg	
pKa	4.21 at 20°C	[3]
Water Solubility	7839 mg/L at 25°C	[1]
logP	1.295 at 25°C	[3]

Q5: How should **2-Ethoxybenzoic acid** be stored to maintain its integrity?

To ensure stability and prevent potential solubility issues arising from degradation, **2-Ethoxybenzoic acid** should be stored in a cool, dry place in a tightly sealed container, away from direct sunlight.[5][6][7]

Troubleshooting Guide

This guide addresses common problems encountered during the preparation of aqueous solutions of **2-Ethoxybenzoic acid**.

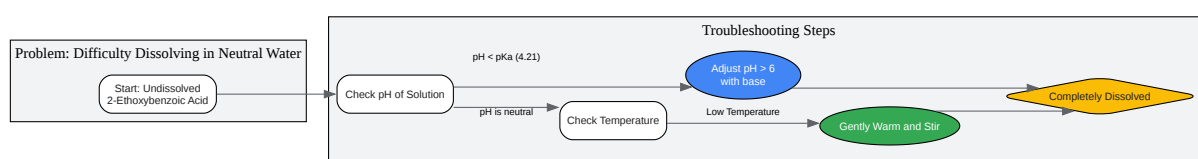
Problem 1: Difficulty in dissolving 2-Ethoxybenzoic acid in neutral water.

Possible Causes:

- pH is below the pKa: In neutral water, a significant portion of the **2-Ethoxybenzoic acid** will be in its less soluble, un-ionized form.
- Low Temperature: Solubility is often temperature-dependent, and dissolution may be slow at lower temperatures.

Solutions:

- **pH Adjustment:** Increase the pH of the solution to above the pKa (e.g., $\text{pH} > 6$) by adding a small amount of a suitable base (e.g., NaOH, KOH). This will convert the acid to its more soluble salt form.
- **Gentle Warming:** Warm the solution gently while stirring to increase the rate of dissolution. Be cautious to avoid degradation at high temperatures.



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Troubleshooting workflow for dissolution issues.

Problem 2: Precipitation occurs after dissolving 2-Ethoxybenzoic acid upon cooling or pH change.

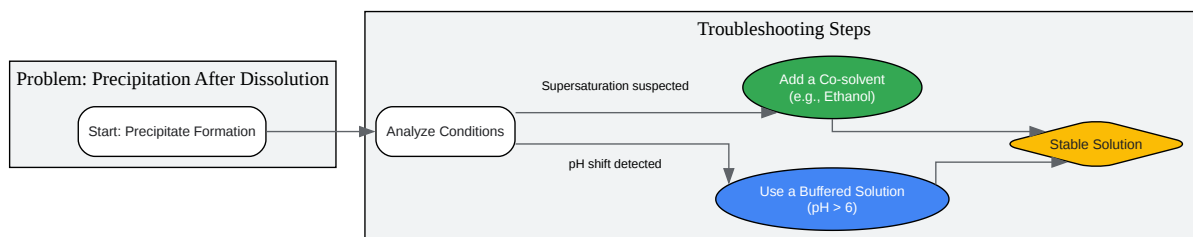
Possible Causes:

- **Supersaturation:** The compound may have been dissolved at a higher temperature, creating a supersaturated solution that is unstable at room temperature.
- **pH Shift:** A decrease in pH, for example, due to the addition of other acidic components or absorption of atmospheric CO_2 , can cause the less soluble free acid to precipitate.

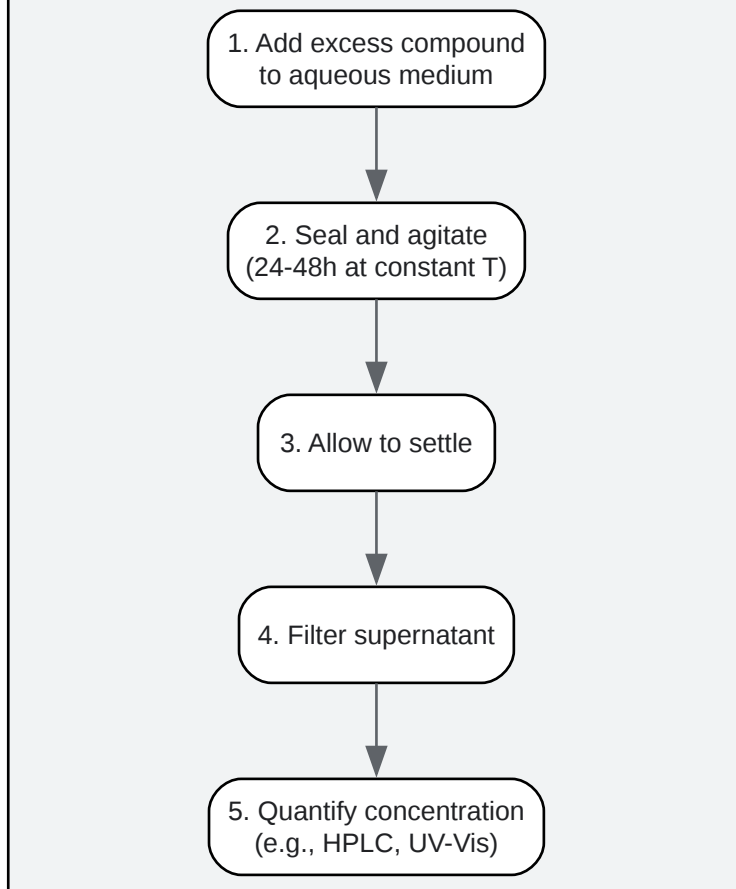
Solutions:

- **Maintain Temperature:** Keep the solution at a constant, slightly elevated temperature if the experimental conditions allow.

- Use a Buffer: Prepare the solution using a buffer system with a pH well above the pKa of **2-Ethoxybenzoic acid** to maintain its solubility.
- Co-solvents: The addition of a water-miscible organic solvent, such as ethanol, can increase the solubility and prevent precipitation.



Protocol: Shake-Flask Solubility Determination



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